

Application Note: Ultrasound-Assisted Extraction of Cynarine from Plant Materials

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Compound of Interest

Compound Name: Cynarine

Cat. No.: B1669658

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Introduction

Cynarine (1,3-di-O-caffeoylquinic acid) is a prominent bioactive phenolic compound found in various plant materials, most notably in artichoke (*Cynara scolymus* L.).^{[1][2][3]} It is recognized for a range of therapeutic properties, including antioxidant, anti-inflammatory, and hepatoprotective activities.^{[2][4][5]} Efficiently extracting **cynarine** from its natural sources is crucial for research, and the development of pharmaceuticals and nutraceuticals. Ultrasound-assisted extraction (UAE) has emerged as a green and efficient technique for this purpose, offering advantages such as reduced extraction time and lower solvent consumption compared to conventional methods.^{[6][7][8]} This application note provides a detailed protocol for the ultrasound-assisted extraction of **cynarine** from plant materials, along with a summary of key extraction parameters and expected yields based on recent studies.

Experimental Protocols

This section details a generalized protocol for the ultrasound-assisted extraction of **cynarine** from plant materials, primarily focusing on artichoke leaves and burdock roots.

1. Pre-Extraction Preparation

- **Plant Material:** Obtain fresh or dried plant material (e.g., artichoke leaves).
- **Washing and Drying:** Thoroughly wash the fresh plant material with distilled water to remove any contaminants. Dry the material in an oven at a controlled temperature (e.g., 40-50°C).

until a constant weight is achieved.

- Grinding: Grind the dried plant material into a fine powder (e.g., 0.5-1.0 mm particle size) using a laboratory mill.^[9] This increases the surface area for efficient extraction.
- Storage: Store the powdered material in an airtight container in a cool, dark, and dry place until extraction.

2. Ultrasound-Assisted Extraction (UAE) Procedure

- Sample Preparation: Accurately weigh a specific amount of the powdered plant material (e.g., 5 g).
- Solvent Addition: Place the weighed powder into an extraction vessel (e.g., a flask or beaker). Add the chosen extraction solvent at a specific solid-to-liquid ratio. Common solvents include ethanol-water mixtures (e.g., 50:50 v/v) or water.^{[6][10][11]}
- Ultrasonic Bath/Probe Setup:
 - Ultrasonic Bath: Place the extraction vessel in an ultrasonic water bath. Ensure the water level in the bath is sufficient to cover the solvent level in the vessel.
 - Ultrasonic Probe: Insert an ultrasonic probe directly into the solvent-sample mixture.
- Sonication Parameters:
 - Set the desired ultrasound frequency (e.g., 35 kHz, 40 kHz, or 120 kHz).^{[6][11][12]}
 - Set the ultrasound power (e.g., 120 W, 240 W, or a percentage of the maximum amplitude).^{[12][13]} For probe systems, this may be set as amplitude (e.g., 67%).^[13]
 - Set the extraction temperature (e.g., 44°C, 50°C, or 60°C).^{[3][6][11][13]} The temperature can be controlled by the ultrasonic bath's heater or an external water circulator.
 - Set the extraction time (e.g., 10 minutes, 20 minutes, or 35 minutes).^{[3][6][8][11]}
- Extraction: Start the sonication process and run for the specified duration. For some applications, a pulsed mode may be used to reduce energy consumption.^[13]

3. Post-Extraction Processing

- Filtration/Centrifugation: After extraction, separate the solid plant residue from the liquid extract. This can be achieved by:
 - Filtration: Using filter paper (e.g., Whatman No. 1).[\[14\]](#)
 - Centrifugation: Spinning the mixture at a specific speed (e.g., 7000 rpm) for a set time (e.g., 10 minutes) and collecting the supernatant.[\[3\]](#)
- Solvent Evaporation: Concentrate the extract by removing the solvent using a rotary evaporator under reduced pressure at a controlled temperature (e.g., 40°C).[\[9\]](#)
- Drying and Storage: The concentrated extract can be further dried (e.g., freeze-drying or vacuum oven) to obtain a solid residue. Store the final extract at low temperatures (e.g., -20°C) for subsequent analysis.[\[15\]](#)

4. Analysis (Quantification of **Cynarine**)

- The **cynarine** content in the extract is typically quantified using High-Performance Liquid Chromatography (HPLC).[\[3\]](#)[\[4\]](#)[\[9\]](#)

Data Presentation: UAE Parameters for Cynarine Extraction

The following tables summarize quantitative data from various studies on the ultrasound-assisted extraction of **cynarine** and related compounds from different plant sources.

Table 1: Optimized UAE Parameters for **Cynarine** and Related Compounds from Artichoke (*Cynara scolymus* L.)

Parameter	Value	Plant Part	Target Compound(s)	Yield/Content	Reference
Solvent	80:20 v/v Methanol:Water	Heads	Phenolic Compounds	488.13 mg GAE/100g dm	[3]
Temperature	60°C	Heads	Phenolic Compounds	488.13 mg GAE/100g dm	[3]
Time	20 min	Heads	Phenolic Compounds	488.13 mg GAE/100g dm	[3]
Solid/Liquid Ratio	1:50 g/mL	Heads	Phenolic Compounds	488.13 mg GAE/100g dm	[3]
Solvent	50:50% v/v Ethanol:Water	Leaves	Total Phenols	7.22 mg/g dp	[10]
Temperature	53.40°C	Leaves	Chlorogenic Acid	10.05 ppm	[8]
Time	35.18 min	Leaves	Chlorogenic Acid	10.05 ppm	[8]
Ultrasound Power	47.65%	Leaves	Chlorogenic Acid	10.05 ppm	[8]

GAE: Gallic Acid Equivalents; dm: dry matter; dp: dry plant

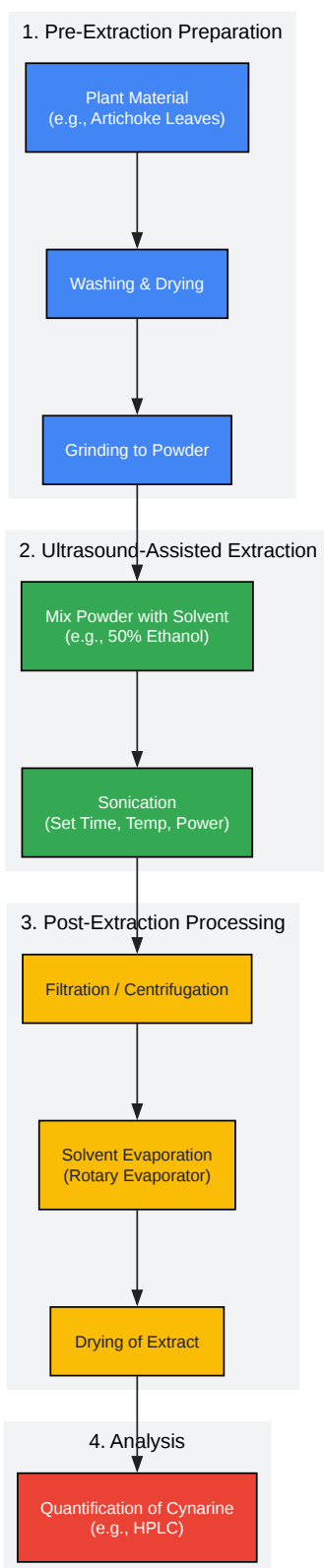
Table 2: Comparison of UAE Frequencies for **Cynarine** Extraction from Burdock (*Arctium lappa* L.) Roots

Ultrasound Frequency	Temperature	Time	Solid/Liquid Ratio	Cynarine Yield (µg/g-DBR)	Reference
40 kHz	50°C	10 min	1:30 g/mL	341.54	[6][11]
120 kHz	50°C	10 min	1:30 g/mL	376.47	[6][11]
Shaking (120 rpm)	50°C	10 min	1:30 g/mL	330.44	[6][11]

DBR: Dried Burdock Root Powder

Visualizations

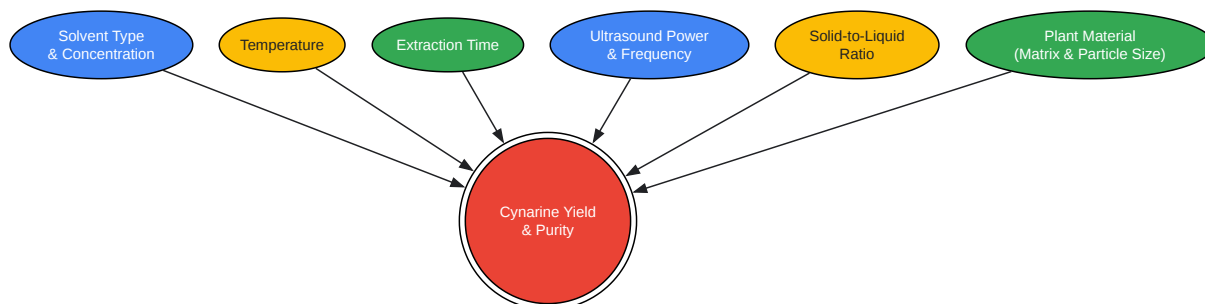
Experimental Workflow for Ultrasound-Assisted Extraction of **Cynarine**



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Caption: Workflow for the ultrasound-assisted extraction of **cynarine**.

Logical Relationship of Key UAE Parameters



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Caption: Key parameters influencing the efficiency of **cynarine** extraction.

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